

Personal protective equipment for handling 3,3,3-Trifluoropropene

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Compound of Interest

Compound Name: 3,3,3-Trifluoropropene

Cat. No.: B1201522

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Essential Safety and Handling Guide for 3,3,3-Trifluoropropene

This guide provides critical safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **3,3,3-Trifluoropropene** (HFO-1243zf). Adherence to these protocols is essential for ensuring laboratory safety and regulatory compliance.

Chemical Safety and Hazard Information

3,3,3-Trifluoropropene is an extremely flammable gas supplied as a liquefied gas under pressure.^[1] It poses several significant hazards:

- **Flammability:** Forms explosive mixtures with air and must be kept away from all ignition sources.^[1]
- **Pressure Hazard:** Contains gas under pressure and may explode if heated.^{[1][2]} Cylinders should not be exposed to temperatures exceeding 52°C (125°F).^[2]
- **Health Hazards:** May cause drowsiness or dizziness upon inhalation.^[1] As a toxic, asphyxiating gas, it can displace oxygen, leading to a high risk of suffocation.^[3] Contact with the liquefied gas can cause severe skin burns, frostbite, and permanent eye damage.^[1]

Quantitative Data Summary

The following table summarizes key physical and exposure data for **3,3,3-Trifluoropropene**.

Property	Value	Source
Physical Properties		
CAS Number	677-21-4	[3]
Boiling Point	-21.50°C	[3]
Melting Point	-155°C	[3]
Vapor Density (air=1)	3.31	[3]
Solubility in Water	Sparingly soluble	[3]
Occupational Exposure Limits (as F)		
ACGIH TLV (8-hour TWA)	2.5 mg/m ³	[2]
OSHA PEL (8-hour TWA)	2.5 mg/m ³	[2]

Personal Protective Equipment (PPE)

Appropriate PPE must be worn at all times when handling **3,3,3-Trifluoropropene** to minimize exposure risk. All PPE should comply with relevant OSHA regulations.[1]

- **Eye and Face Protection:** Chemical safety goggles and a face shield are mandatory to protect against splashes of liquefied gas.[1] (29 CFR 1910.133)
- **Skin and Body Protection:** Wear suitable protective clothing to prevent skin contact.[1] Cold-insulating gloves are required when handling cylinders or lines containing the liquefied gas to prevent frostbite.[1] For extensive handling, chemical-resistant gloves are necessary.[1] (29 CFR 1910.138)
- **Respiratory Protection:** Work must be conducted in a well-ventilated area.[1] If ventilation is inadequate, NIOSH-approved respiratory protection is required.[1] For emergency situations or where concentrations are high, a self-contained breathing apparatus (SCBA) is recommended due to the risk of asphyxiation.[3] (29 CFR 1910.134)

- Foot Protection: Safety shoes are recommended when handling cylinders.[1] (29 CFR 1910.136)

Operational Plan: Safe Handling and Storage

Handling:

- Training: Only personnel properly trained in handling compressed and flammable gases should work with **3,3,3-Trifluoropropene**. [4]
- Ventilation: Always handle this chemical in a well-ventilated area, such as a certified chemical fume hood, to prevent the accumulation of flammable or asphyxiating vapors. [1] Oxygen detectors should be used where asphyxiating gases may be released. [1]
- Ignition Sources: Eliminate all potential ignition sources, including open flames, sparks, hot surfaces, and static electricity. [1] Smoking is strictly prohibited in handling areas. [1]
- Equipment: Use only non-sparking tools and equipment rated for cylinder pressure. [1][2] A backflow preventative device should be used in piping. [2] All equipment must be properly grounded to avoid static discharge. [1]
- Cylinder Handling: Cylinders should be secured upright to prevent falling. [2] Use a suitable hand truck for moving cylinders; do not drag, roll, or drop them. [2][5] Keep the valve protection cap in place until the cylinder is secured and ready for use. [2] Close the valve after each use and when the cylinder is empty. [1]

Storage:

- Location: Store cylinders in a dry, cool, and well-ventilated area, segregated from incompatible materials like strong oxidizing agents. [1][6]
- Conditions: Protect cylinders from direct sunlight and do not expose them to temperatures exceeding 50°C (122°F). [1]
- Inspection: Regularly check systems under pressure for leaks. [1]

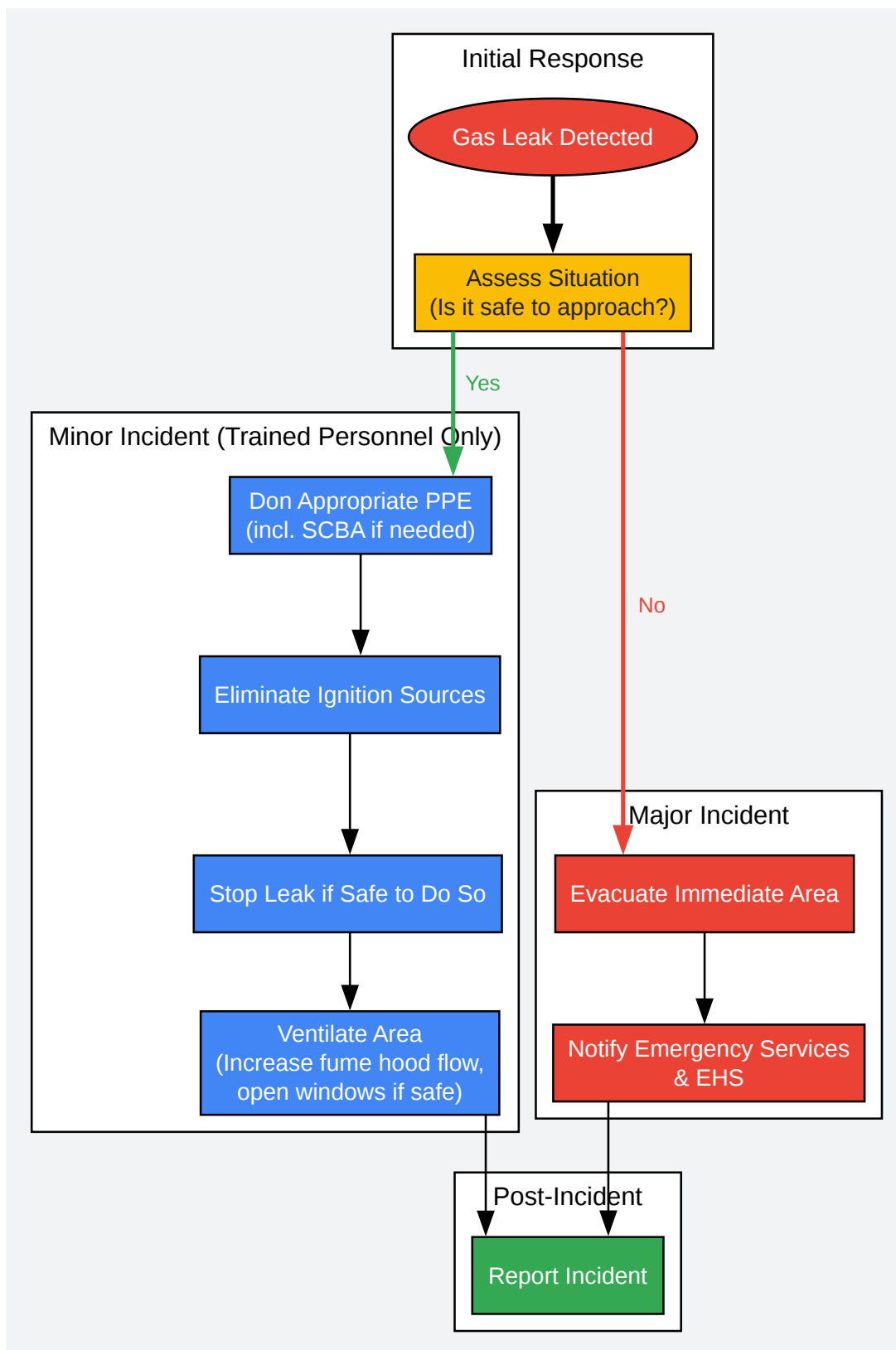
Disposal Plan

Disposal of **3,3,3-Trifluoropropene** and its containers must be performed in compliance with all local, state, and federal regulations.

- Consult EHS: Before initiating any disposal procedure, consult with your institution's Environmental Health and Safety (EHS) department for site-specific guidance.^[7]
- Supplier Return: The preferred method of disposal is to return the gas cylinder, whether empty or partially full, to the original supplier.^[7]
- Waste Treatment: If supplier return is not possible, the gas must be disposed of through an authorized and licensed waste management facility.^[1] This may involve removal to an authorized incinerator equipped with an afterburner and a flue gas scrubber.^[1]
- Container Disposal: Do not puncture or incinerate empty cylinders, as they may contain residual flammable vapors and pressure.^[1] Handle empty containers with care and dispose of them according to your licensed collector's instructions.^[1]

Emergency Procedures: Accidental Release

In the event of a leak or spill, follow the established emergency workflow.



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Caption: Workflow for responding to an accidental release of **3,3,3-Trifluoropropene**.

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